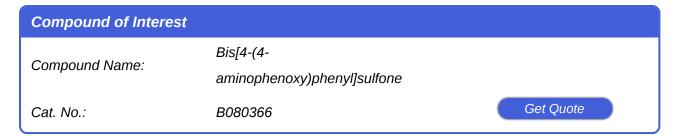


# Application Notes and Protocols: Step-by-Step Protocol for BAPS Polymerization

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following protocol is a generalized, hypothetical procedure for the polymerization of N-tert-butyl-N'-[4-(diethylamino)phenyl]sulfamide (BAPS). As of the last update, specific literature detailing the polymerization of this exact monomer is not readily available. This protocol is based on established principles of step-growth polyaddition reactions, specifically the reaction of sulfamides with diisocyanates to form poly(sulfonylureas). Researchers should treat this as a starting point and optimize the conditions based on experimental observations.

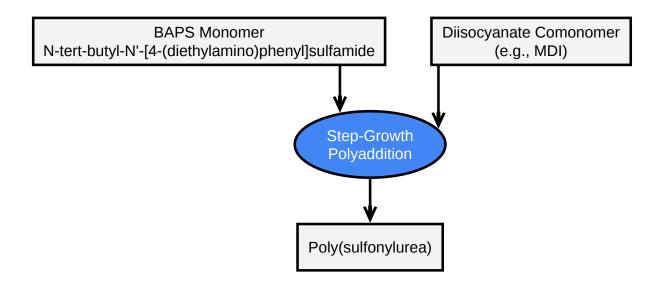
### Introduction

N-tert-butyl-N'-[4-(diethylamino)phenyl]sulfamide (BAPS) is a molecule containing a disubstituted sulfamide functional group. The two secondary amine protons on the sulfamide moiety present reactive sites for polymerization. This protocol outlines a potential pathway for the synthesis of a novel polymer by reacting BAPS with a diisocyanate via a step-growth polyaddition reaction. This approach is analogous to the formation of polyurethanes and polyureas and is a well-established method in polymer chemistry.[1][2][3] The resulting polymer, a poly(sulfonylurea), may exhibit interesting properties for applications in drug delivery and materials science due to the unique sulfonylurea linkages in the polymer backbone.

## **Proposed Polymerization Pathway**



The proposed polymerization of BAPS proceeds via a step-growth polyaddition reaction with a suitable diisocyanate comonomer, such as Methylene Diphenyl Diisocyanate (MDI). The nucleophilic N-H groups of the BAPS sulfamide will add across the electrophilic isocyanate groups of MDI to form sulfonylurea linkages.



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Caption: Proposed step-growth polyaddition of BAPS with a diisocyanate.

## **Quantitative Data Summary**

The following table summarizes representative, hypothetical quantitative data for the polymerization of BAPS with MDI. Actual results may vary and will require experimental optimization.



Parameter	Condition 1	Condition 2	Condition 3
Monomer Ratio (BAPS:MDI)	1:1	1:1.05	1.05:1
Solvent	Anhydrous N,N- Dimethylformamide (DMF)	Anhydrous Dimethyl Sulfoxide (DMSO)	Anhydrous N,N- Dimethylacetamide (DMAc)
Concentration (M)	0.5	0.5	0.5
Catalyst	Dibutyltin dilaurate (DBTDL) (0.1 mol%)	Dibutyltin dilaurate (DBTDL) (0.1 mol%)	Dibutyltin dilaurate (DBTDL) (0.1 mol%)
Temperature (°C)	80	100	80
Reaction Time (h)	24	18	24
Yield (%)	~85	~90	~82
Mn ( g/mol )	~15,000	~25,000	~12,000
PDI (Đ)	~2.1	~2.3	~2.0

# Experimental Protocol: Solution Polyaddition of BAPS and MDI

This protocol details the solution polymerization of BAPS with MDI to synthesize a poly(sulfonylurea).

#### Materials:

- N-tert-butyl-N'-[4-(diethylamino)phenyl]sulfamide (BAPS)
- Methylene Diphenyl Diisocyanate (MDI)
- Anhydrous N,N-Dimethylformamide (DMF)
- Dibutyltin dilaurate (DBTDL)
- Methanol



- Argon or Nitrogen gas (high purity)
- Standard glassware for inert atmosphere chemistry (Schlenk line, oven-dried glassware)

#### Procedure:

- Preparation of Glassware and Reagents:
  - Thoroughly wash and oven-dry all glassware (e.g., three-neck round-bottom flask, condenser, dropping funnel, magnetic stir bar) at 120°C overnight.
  - Assemble the glassware while hot under a stream of dry argon or nitrogen and allow to cool.
  - Ensure all reagents are of high purity and anhydrous. Anhydrous solvents are critical as isocyanates are highly reactive with water.

#### Reaction Setup:

- In the reaction flask, dissolve BAPS (1 equivalent) in anhydrous DMF under a positive pressure of inert gas.
- In a separate, dry dropping funnel, dissolve MDI (1 equivalent) in anhydrous DMF.
- Add the catalyst, DBTDL (0.1 mol%), to the BAPS solution.

#### Polymerization:

- Heat the BAPS solution to the desired reaction temperature (e.g., 80°C) with vigorous stirring.
- Slowly add the MDI solution dropwise to the BAPS solution over a period of 30-60 minutes.
- After the addition is complete, allow the reaction to proceed at the set temperature for the specified time (e.g., 24 hours). The viscosity of the solution is expected to increase as the polymerization progresses.



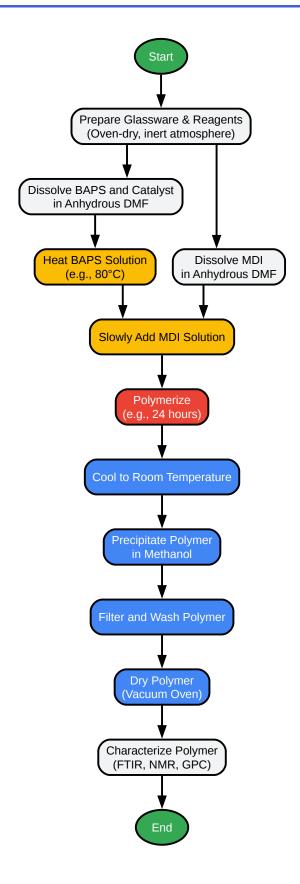
- · Polymer Isolation and Purification:
  - After the reaction is complete, cool the polymer solution to room temperature.
  - Slowly pour the viscous polymer solution into a large excess of a non-solvent, such as methanol, with vigorous stirring to precipitate the polymer.
  - Collect the precipitated polymer by vacuum filtration.
  - Wash the polymer thoroughly with fresh methanol to remove unreacted monomers, catalyst, and residual solvent.
  - Dry the purified polymer in a vacuum oven at a moderate temperature (e.g., 60°C) until a constant weight is achieved.

#### Characterization:

- The structure of the resulting poly(sulfonylurea) can be confirmed using techniques such as Fourier-Transform Infrared (FTIR) spectroscopy (disappearance of N=C=O peak from MDI, appearance of sulfonylurea peaks) and Nuclear Magnetic Resonance (NMR) spectroscopy.
- The molecular weight (Mn) and polydispersity index (PDI) can be determined by Gel
  Permeation Chromatography (GPC) using an appropriate solvent (e.g., DMF with LiBr).

## **Experimental Workflow Diagram**





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